

Introduction: The Pyrazino[2,3-c]pyridazine Heterocyclic System

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Compound of Interest

Compound Name: *Pyrazino[2,3-c]pyridazine*

CAS No.: 254-96-6

Cat. No.: B14745281

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Pyrazino[2,3-c]pyridazine is a heterocyclic aromatic compound featuring a fused ring system composed of a pyrazine and a pyridazine ring.^{[1][2]} Its molecular formula is C₆H₄N₄.^{[1][3][4]} This nitrogen-rich scaffold has garnered significant interest in the fields of medicinal chemistry and materials science due to its unique electronic properties and its potential as a pharmacophore in drug design.^[1] The arrangement of four nitrogen atoms within this planar, bicyclic framework imparts distinct chemical reactivity and biological activity profiles compared to other diazine systems.^[1] This guide provides a comprehensive overview of its structure, properties, synthesis, and applications for researchers and drug development professionals.

Identifier	Value
IUPAC Name	pyrazino[2,3-c]pyridazine ^{[1][3]}
CAS Number	254-96-6 ^{[1][3][5]}
Molecular Formula	C ₆ H ₄ N ₄ ^{[1][3][4]}
Canonical SMILES	C1=CN=NC2=NC=CN=C21 ^{[1][3]}

Molecular Structure and Physicochemical Properties

The structure of **pyrazino[2,3-c]pyridazine** consists of a pyrazine ring fused to a pyridazine ring, creating a planar bicyclic system.^[2] X-ray crystallography studies have confirmed a nearly coplanar structure, which maximizes aromaticity and the delocalization of π -electrons across the two rings.^[2] The presence of four electronegative nitrogen atoms makes the ring system electron-deficient, a key characteristic that influences its chemical reactivity and interactions with biological targets.^[2] This electron-deficient nature also contributes to its solubility in polar solvents.^[2]

The unique arrangement of adjacent nitrogen atoms in the pyridazine portion endows the molecule with a high dipole moment and a robust capacity for dual hydrogen bonding, which are critical for molecular recognition and drug-target interactions.^{[6][7]}

Structure of **Pyrazino[2,3-c]pyridazine** with IUPAC Numbering.

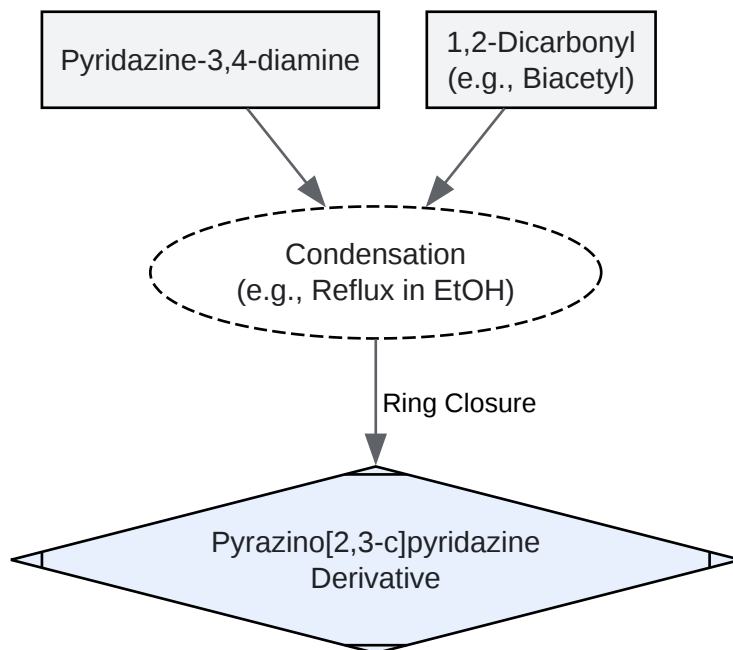
Table 1: Physicochemical Properties of **Pyrazino[2,3-c]pyridazine**

Property	Value	Source
Molecular Weight	132.12 g/mol	[1] [3] [5]
Exact Mass	132.043596145 g/mol	[1] [3]
XLogP3	-0.5	[1] [3]
Hydrogen Bond Acceptor Count	4	[3] [5]
Hydrogen Bond Donor Count	0	[5]
Topological Polar Surface Area	51.6 Å ²	[3] [5]

| Heavy Atom Count | 10 [\[5\]](#) |

Synthesis of the Pyrazino[2,3-c]pyridazine Core

A primary and effective method for synthesizing the **pyrazino[2,3-c]pyridazine** scaffold involves the condensation of pyridazine-3,4-diamines with 1,2-dicarbonyl compounds.[8] This ring-closure reaction provides a versatile entry point for creating a variety of substituted derivatives. Other synthetic strategies include cyclization of precursors that already contain the pyrazine and pyridazine functionalities or rearrangement reactions of other nitrogen-containing heterocycles.[1]



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General synthesis of **Pyrazino[2,3-c]pyridazine** derivatives.

Experimental Protocol: Synthesis of 6,7-Dimethylpyrazino[2,3-c]pyridazine

This protocol is a representative example of the condensation reaction used to form the **pyrazino[2,3-c]pyridazine** ring system.[8]

- **Reactant Preparation:** A mixture of pyridazine-3,4-diamine hydrochloride (0.3 mmol) and biacetyl (1.2 mmol) is prepared.
- **Reaction Setup:** The reactants are suspended in ethanol (EtOH).
- **Condensation:** The mixture is heated under reflux for approximately 19 hours.

- **Work-up:** After cooling, the solvent is evaporated. The resulting residue is extracted with chloroform (CHCl_3).
- **Purification:** The chloroform extract is purified via chromatography over an alumina column to yield the final product.

Chemical Reactivity

The electron-deficient nature of the **pyrazino[2,3-c]pyridazine** core dictates its reactivity. The ring is generally susceptible to nucleophilic attack, and specific positions are predisposed to substitution.

- **Nucleophilic Substitution:** The C-3 and C-4 positions on the pyridazine portion of the molecule are common sites for nucleophilic substitution, allowing for the introduction of various functional groups such as amines or alcohols.^[1]
- **Oxidation:** The ring system can be oxidized to incorporate oxygen-containing functional groups, which can serve to modify its electronic properties and biological activity.^[1]
- **Rearrangement Reactions:** Under specific conditions, such as reaction with isocyanic acid, the **pyrazino[2,3-c]pyridazine** scaffold has been observed to undergo rearrangement to form new derivatives.^[1]

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Sources

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